

overcoming cercosporamide instability long-term storage conditions

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Compound Focus: Cercosporamide

CAS No.: 131436-22-1

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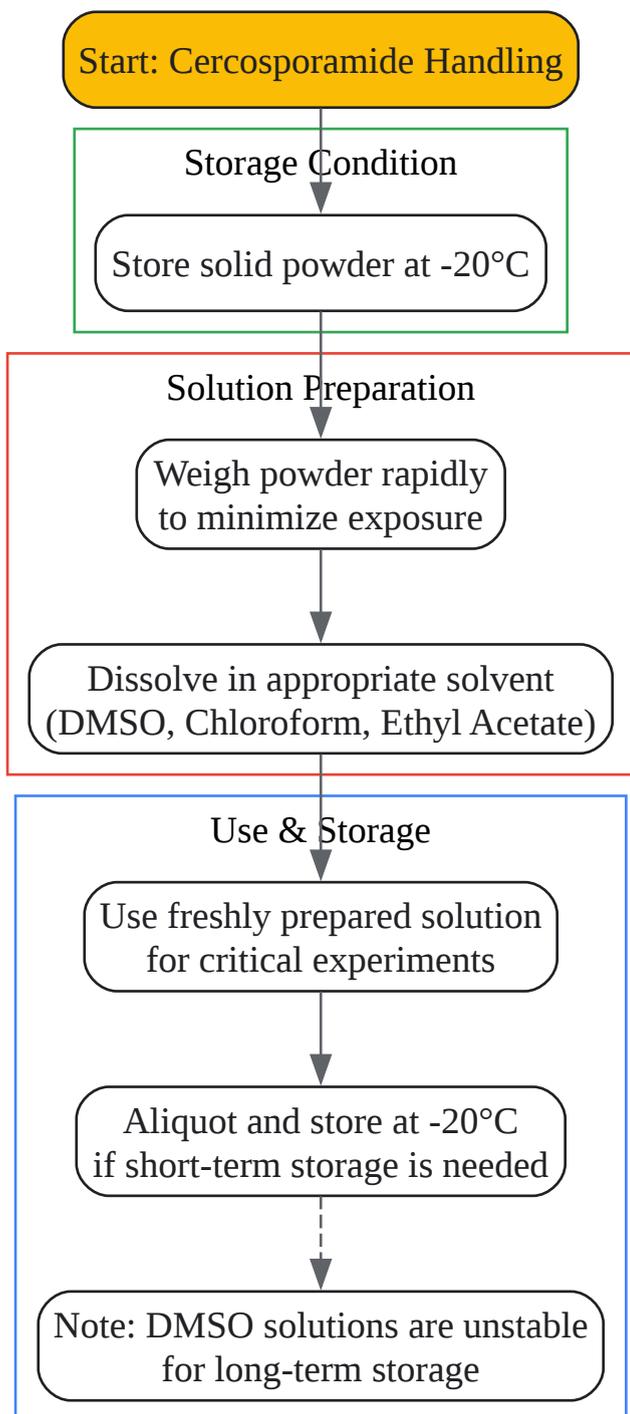
Cercosporamide Storage & Handling Specifications

The table below summarizes the key physical and storage parameters for **cercosporamide** from supplier data sheets.

Parameter	Specification	Source / Reference
Molecular Weight	331.28 g/mol	[1] [2] [3]
Purity	≥95% - ≥96% (HPLC)	[4] [2] [3]
Solid Form Storage	-20°C	[1] [4] [2]
Solubility	Soluble in DMSO (up to 10 mM), chloroform (1 mg/mL), ethyl acetate (1 mg/mL)	[1] [4]
Solution Stability in DMSO	Unstable; should be freshly prepared. One source notes a 1 mg/mL solution at -20°C is stable for ~3 months.	[4]

Recommended Handling & Workflow

Based on the specifications, here is a recommended workflow for handling **cercosporamide** to maximize stability.



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Frequently Asked Questions

Q1: What is the primary stability concern with cercosporamide? The key concern is the instability of its solutions, particularly in DMSO. While the solid powder is stable at -20°C, prepared solutions degrade over time. One supplier explicitly states that "Solution in DMSO is unstable and thus should be freshly prepared" [4]. For the most reliable experimental results, prepare new stock solutions for each critical experiment.

Q2: Can I make aliquots of a stock solution for later use? The guidance is mixed. While the universal recommendation is to use fresh solutions, one supplier notes that a 1 mg/mL solution in DMSO, stored at -20°C, remains stable for about three months [4]. If you must store an aliquot, it should be for short-term use only. You are advised to validate the stability of stored solutions for your specific application, as degradation could impact results in sensitive assays.

Q3: Why is cercosporamide stored at -20°C? Storing the solid compound at -20°C is a standard practice for preserving the long-term stability of many biochemical compounds. It helps prevent decomposition, maintains the stated purity level ($\geq 96\%$), and ensures consistent performance in your experiments [1] [2].

Addressing Information Gaps and Further Research

The available information provides a good foundation but lacks detailed stability studies. To build a more comprehensive guide, you could:

- **Consult Primary Literature:** The research article cited in the supplier data sheets may contain more nuanced experimental details about handling the compound, even if not focused on stability [5] [3].
- **Contact Suppliers Directly:** Reach out to the technical support teams of suppliers like Sigma-Aldrich, Tocris, or Santa Cruz Biotechnology. They can provide batch-specific Certificate of Analysis (CoA) documents and may have unpublished stability data [4] [2] [3].
- **Establish In-House Protocols:** Consider conducting your own accelerated stability studies (e.g., using HPLC analysis [4]) to determine the degradation profile of **cercosporamide** under your specific lab conditions and storage practices.

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